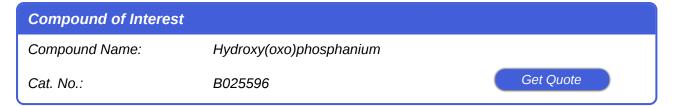


"Hydroxy(oxo)phosphanium CAS number and molecular structure"

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Hydroxy(oxo)phosphanium: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **hydroxy(oxo)phosphanium**, also commonly known as phosphinic acid or hypophosphorous acid. This document details its chemical identity, molecular structure, and key properties, serving as a foundational resource for professionals in research and development.

Chemical Identification and Properties

Hydroxy(oxo)phosphanium is a phosphorus oxoacid that plays a significant role as a reducing agent in various chemical processes.[1][2][3] It is a colorless, low-melting compound soluble in water, dioxane, and alcohols.[1][3] While its formula is often written as H3PO2, a more descriptive representation that highlights its monoprotic nature is HOP(O)H2.[1][2] This compound exists in equilibrium with its minor tautomer, HP(OH)2.[2]

Table 1: Chemical Identifiers and Properties of Hydroxy(oxo)phosphanium

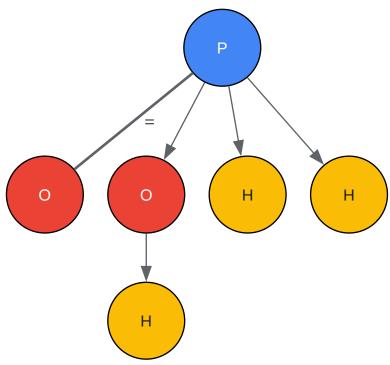


Identifier	Value
CAS Number	6303-21-5[4][5][6]
Molecular Formula	H2O2P+ (or H3PO2)[4]
Molecular Weight	66.00 g/mol [1][2][5]
IUPAC Name	Phosphinic acid[1][5]
Synonyms	Hypophosphorous acid, Hydroxy(oxo)-λ5-phosphane[1][3][6]
Appearance	Colorless oily liquid or deliquescent crystals[1] [2]
Melting Point	26.5 °C (79.7 °F; 299.6 K)[1]
Boiling Point	Decomposes at 130 °C (266 °F; 403 K)[1]
Acidity (pKa)	1.2[1]

Molecular Structure

The molecular structure of **hydroxy(oxo)phosphanium** is pseudo-tetrahedral.[5] It consists of a central phosphorus atom double-bonded to one oxygen atom, single-bonded to a hydroxyl group, and single-bonded to two hydrogen atoms. This structural arrangement is crucial for its chemical reactivity, particularly its potent reducing properties.





Molecular Structure of Hydroxy(oxo)phosphanium

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